

Validating iNOS Specificity: A Comparative Analysis of Ronopterin and Other Key Inhibitors

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Compound of Interest

Compound Name: *Ronopterin*
CAS No.: *185243-78-1*
Cat. No.: *B1238733*

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For researchers, scientists, and drug development professionals, the selective inhibition of inducible nitric oxide synthase (iNOS) is a critical area of investigation for various therapeutic applications, including inflammatory diseases and neurodegenerative disorders. This guide provides an objective comparison of **Ronopterin** (VAS203) with other notable iNOS inhibitors, supported by experimental data to validate their specificity.

The overproduction of nitric oxide (NO) by iNOS is implicated in a range of pathologies. Consequently, the development of potent and selective iNOS inhibitors is a significant focus in drug discovery. This guide evaluates the performance of **Ronopterin** against established iNOS inhibitors such as 1400W, L-N6-(1-iminoethyl)lysine (L-NIL), and Aminoguanidine.

Quantitative Comparison of iNOS Inhibitors

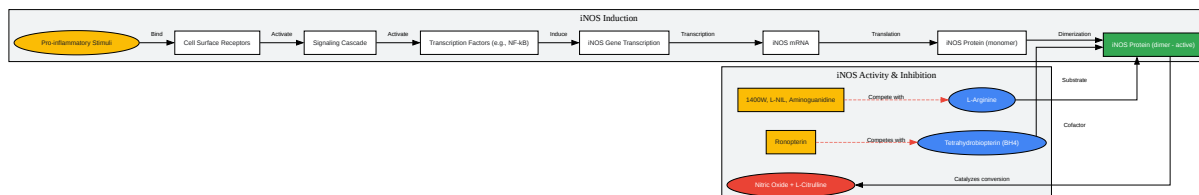
The following table summarizes the inhibitory potency and selectivity of **Ronopterin** and its alternatives against the three main nitric oxide synthase isoforms: inducible (iNOS), endothelial (eNOS), and neuronal (nNOS). The data, presented as IC₅₀, K_i, or K_d values, are compiled from various studies. It is important to note that direct comparisons of absolute values should

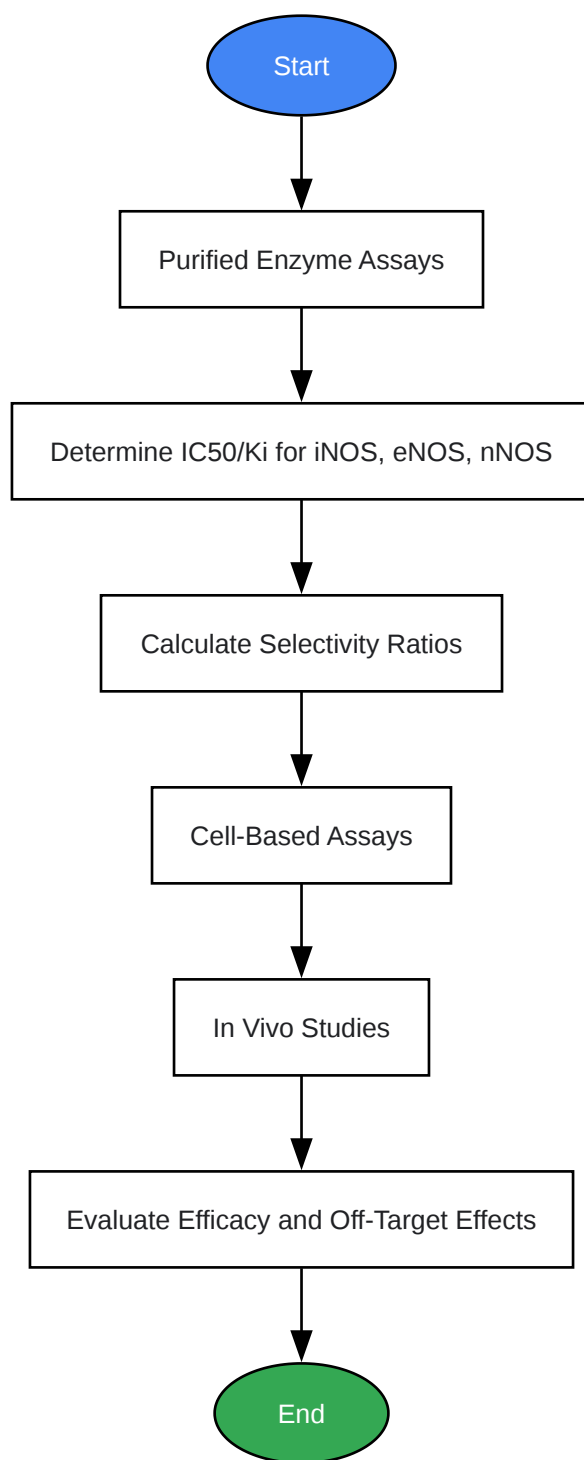
be made with caution due to variations in experimental conditions across different studies. The selectivity ratio provides a more robust measure for comparison.

Inhibitor	Target Isoform	Potency (IC50/Ki/Kd)	Selectivity (Fold vs. eNOS)	Selectivity (Fold vs. nNOS)
Ronopterin (VAS203)	Human iNOS	-	More effective in vivo inhibition of de novo synthesized iNOS	-
Human eNOS/nNOS	Decreases activity to a basal level (20-40%)	-	-	-
1400W	Human iNOS	≤ 7 nM (Kd)[1]	≥ 5000[2]	285 (Ki ratio)
Human nNOS	2 μM (Ki)[2][3]	-	-	-
Human eNOS	50 μM (Ki)[2][3]	-	-	-
L-NIL	Mouse iNOS	3.3 μM (IC50)[4][5]	28[4][5][6][7][8]	-
Rat Brain cNOS	92 μM (IC50)[4][5][6][8]	-	-	-
Aminoguanidine	Cytokine-induced NOS	Equipotent to L-NMA	10 to 100-fold less potent on constitutive isoforms[9]	10 to 100-fold less potent on constitutive isoforms[9]
iNOS	-	>50-fold more effective than on eNOS or nNOS[10][11]	>50-fold more effective than on eNOS or nNOS[10][11]	-

Signaling Pathways and Inhibition Mechanisms

The induction of iNOS is a complex process initiated by pro-inflammatory stimuli, leading to the sustained production of high levels of nitric oxide. The inhibitors discussed in this guide interfere with this pathway at different points.





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